

Literature Review: 6-(Methyl(phenyl)amino)nicotinaldehyde

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Compound of Interest

Compound Name: 6-(Methyl(phenyl)amino)nicotinaldehyde

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Abstract

6-(Methyl(phenyl)amino)nicotinaldehyde is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. This technical guide provides a comprehensive review of the currently available literature on this compound. Despite its commercial availability, detailed scientific studies on its synthesis, biological activity, and mechanism of action are notably absent from publicly accessible literature. This document summarizes the known chemical and physical properties and outlines potential synthetic and research avenues based on related compounds.

Chemical and Physical Properties

6-(Methyl(phenyl)amino)nicotinaldehyde, also known as 6-(N-methylanilino)pyridine-3-carbaldehyde, is a small molecule with the chemical formula C₁₃H₁₂N₂O.^[1] Its structure features a pyridine ring substituted with a methyl(phenyl)amino group at the 6-position and a formyl (aldehyde) group at the 3-position.

Table 1: Physicochemical Properties of **6-(Methyl(phenyl)amino)nicotinaldehyde**

Property	Value	Source
Molecular Formula	C13H12N2O	PubChem[1]
Molecular Weight	212.25 g/mol	PubChem[1]
CAS Number	1355226-56-0	PubChem[1]
IUPAC Name	6-(methyl(phenyl)amino)pyridine-3-carbaldehyde	PubChem[1]
Synonyms	6-(N-methylanilino)pyridine-3-carbaldehyde	PubChem[1]

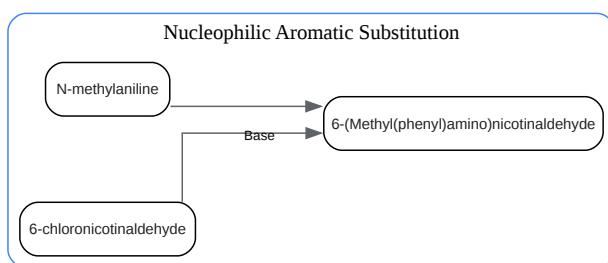
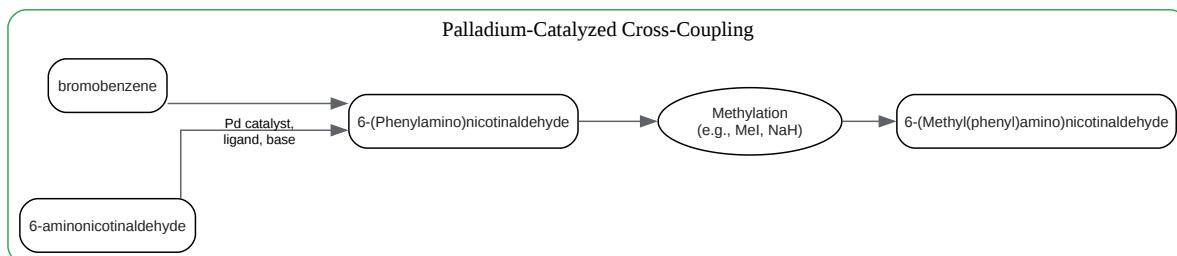
Synthesis and Characterization

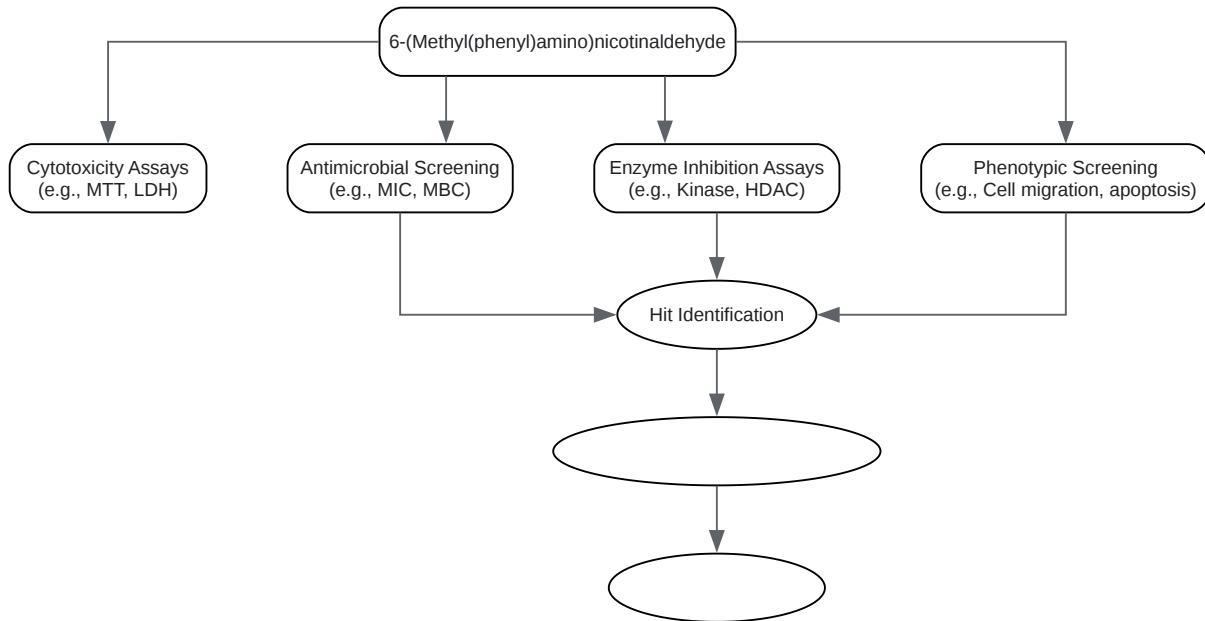
A detailed, peer-reviewed synthesis protocol for **6-(Methyl(phenyl)amino)nicotinaldehyde** has not been identified in the scientific literature. However, general methods for the synthesis of substituted nicotinaldehydes and 6-aminopyridine derivatives are well-documented and can provide a basis for its preparation.

Potential Synthetic Routes

A plausible synthetic approach could involve a nucleophilic aromatic substitution reaction or a palladium-catalyzed cross-coupling reaction.

Workflow: Potential Synthetic Strategies





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References

- 1. 6-(Methyl(phenyl)amino)nicotinaldehyde | C13H12N2O | CID 76848695 - PubChem [pubchem.ncbi.nlm.nih.gov]
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